

Introduction: Positioning 10(Z)-Octadecenoic Acid in Lipid Research

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Compound of Interest

Compound Name: *cis-10-Octadecenoic acid*

CAS No.: 2442-70-8

Cat. No.: B3118939

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10(Z)-Octadecenoic acid, also known as **cis-10-Octadecenoic acid**, is a monounsaturated long-chain fatty acid. As a positional isomer of the more common oleic acid (9Z) and other octadecenoic acids, it represents a specific and important molecule within the landscape of lipidomics and metabolic research. While not as abundant as oleic acid, its presence in biological systems, including human adipose tissue, has been confirmed, suggesting distinct metabolic origins and functions^{[1][2]}.

This guide serves as a technical resource for researchers, chemists, and drug development professionals. It moves beyond a surface-level description to provide a detailed examination of the molecule's chemical structure, robust methods for its synthesis and characterization, and insights into its biological context. Understanding the precise structure and properties of fatty acid isomers like 10(Z)-Octadecenoic acid is critical, as subtle shifts in double bond position and geometry can lead to profound differences in biological activity and therapeutic potential. This document provides the foundational knowledge necessary for its application in advanced research and development.

Part 1: Elucidation of the Chemical Structure

The defining characteristics of 10(Z)-Octadecenoic acid are rooted in its specific molecular architecture. A comprehensive understanding of its structure is the cornerstone of any experimental design or interpretation of its biological role.

Core Chemical Identity

The fundamental properties of 10(Z)-Octadecenoic acid are summarized below, providing the essential data for any laboratory or computational work.

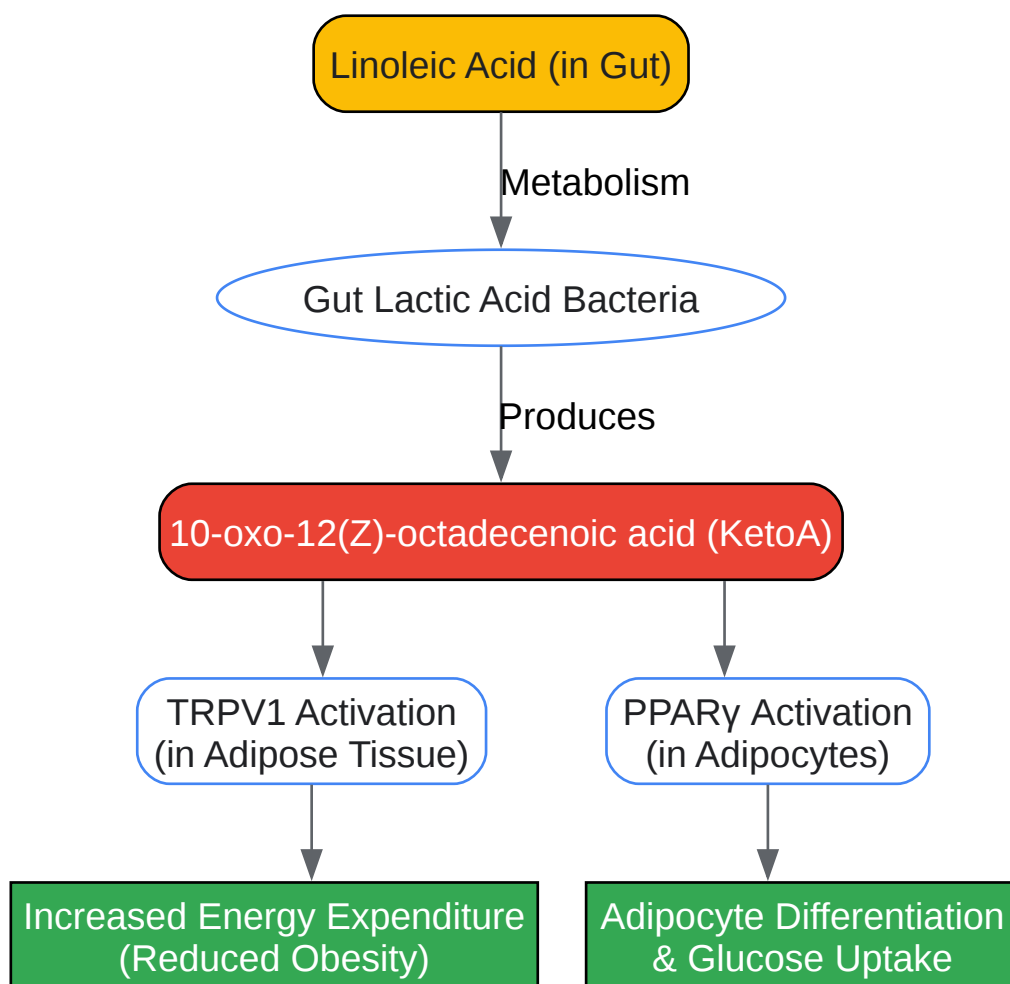
Property	Value	Source
Molecular Formula	C ₁₈ H ₃₄ O ₂	[3][4][5]
Molecular Weight	282.46 g/mol	[3][4][5]
CAS Number	2442-70-8	[3][4][5]
IUPAC Name	(Z)-octadec-10-enoic acid	[3]
Synonyms	cis-10-Octadecenoic acid, 10-cis-Octadecenoic acid	[4][5]
Classification	Long-chain fatty acid	[6]

The Significance of the 10(Z) Configuration

The nomenclature "10(Z)" precisely defines the molecule's unsaturated nature:

- 10: Indicates that the double bond is located between the 10th and 11th carbon atoms, counting from the carboxyl group (C1).
- (Z): The "Z" stands for the German word *zusammen* ("together"), signifying that the higher-priority substituents on each carbon of the double bond are on the same side. In this case, the hydrogen atoms are on the same side of the double bond axis, resulting in a *cis* configuration. This *cis* bond introduces a characteristic kink in the acyl chain, preventing the molecules from packing closely together and thus lowering the melting point compared to its saturated counterpart (stearic acid) or its *trans* isomer.

The following diagram illustrates this precise structural arrangement.



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Sources

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